

# An In-Depth Technical Guide to the Molecular Structure and Isomerism of Xylenols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dimethylphenol

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This guide provides a comprehensive overview of the molecular structure, isomerism, and physicochemical properties of xylenols. It includes detailed experimental protocols for their analysis and visualization of their chemical structures to serve as a valuable resource for professionals in research and development.

## Introduction to Xylenols

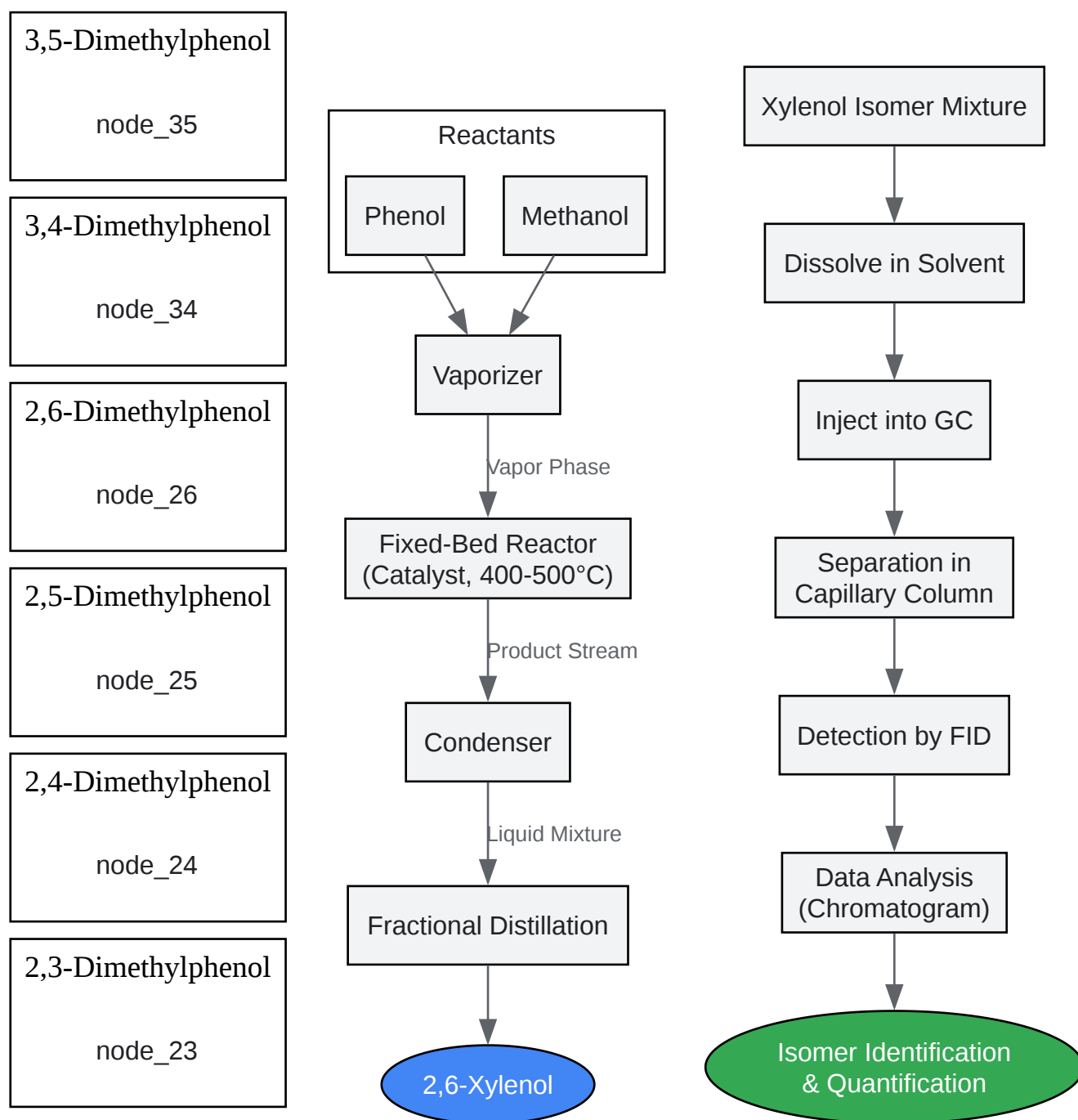
Xylenols, also known as dimethylphenols, are a group of aromatic organic compounds with the chemical formula  $(\text{CH}_3)_2\text{C}_6\text{H}_3\text{OH}$ .<sup>[1]</sup> They are derivatives of phenol containing two methyl groups attached to the benzene ring.<sup>[1]</sup> The term "xyleneol" is a portmanteau of xylene and phenol.<sup>[1]</sup> There are six structural isomers of xyleneol, each differing in the relative positions of the two methyl groups and the hydroxyl group on the benzene ring.<sup>[1]</sup> These isomers exhibit distinct physical and chemical properties, making their separation and identification crucial for various industrial and research applications. Xylenols are commercially significant as precursors in the manufacturing of antioxidants, engineering resins like poly(p-phenylene oxide) (PPO), and disinfectants.<sup>[1]</sup>

## Molecular Structure and Isomerism

The six isomers of xyleneol are named based on the locant numbers of the methyl and hydroxyl groups on the benzene ring. The hydroxyl group is assigned position 1. The isomers are: 2,3-

dimethylphenol, 2,4-dimethylphenol, 2,5-dimethylphenol, 2,6-dimethylphenol, 3,4-dimethylphenol, and **3,5-dimethylphenol**.

Below are the molecular structures of the six xylenol isomers, generated using the DOT language.



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## References

- 1. HPLC Testing Procedure | Phenomenex [[phenomenex.com](https://www.phenomenex.com)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)